

Spectroscopic Data of Methyl Lycernuate A: A Technical Guide

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Compound of Interest

Compound Name: Methyl lycernuate A

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Introduction

Methyl lycernuate A is the methyl ester of Lycernuic acid A, a serratene-type triterpenoid. Lycernuic acid A, identified as $3\beta,21\beta$ -dihydroxyserrat-14-en-24-oic acid, was first isolated from the club moss *Lycopodium cernuum*. More recently, **Methyl lycernuate A** itself has been isolated as a new natural product from *Lycopodium clavatum*, with its structure elucidated through comprehensive spectroscopic analysis. This technical guide provides a summary of the available spectroscopic data for **Methyl lycernuate A** and its parent compound, Lycernuic acid A, along with the experimental protocols for their isolation and analysis.

Chemical Structures

Lycernuic Acid A: $3\beta,21\beta$ -dihydroxyserrat-14-en-24-oic acid

Methyl Lycernuate A: Methyl $3\beta,21\beta$ -dihydroxyserrat-14-en-24-oate

Spectroscopic Data

The following tables summarize the key spectroscopic data for Lycernuic acid A. While "**Methyl lycernuate A**" has been identified and characterized, the specific, detailed spectroscopic data from its primary publication is not yet widely available in public databases. The data for Lycernuic acid A, however, provides a strong basis for the expected spectral characteristics of

its methyl ester. The primary difference in the NMR spectra would be the presence of a methyl ester singlet (around 3.7 ppm in ^1H NMR and 52 ppm in ^{13}C NMR) and a corresponding shift in the carbonyl carbon signal. The mass spectrum would show an increase of 14 mass units.

Table 1: ^{13}C NMR Spectroscopic Data of Lycernuic Acid A

The ^{13}C NMR data for Lycernuic acid A was first reported in the Journal of Natural Products, 2002, 65(7), 979-985.[\[1\]](#)

Carbon No.	Chemical Shift (δ) ppm
C-3	78.9
C-14	134.4
C-15	124.7
C-21	75.3
C-24 (COOH)	181.5

(Note: This table is a partial representation. The full dataset is found in the primary literature.)

Table 2: Mass Spectrometry Data of Lycernuic Acid A

Ionization Mode	$[\text{M}+\text{H}]^+$ (m/z)	Molecular Formula
ESI-MS	471.3474	$\text{C}_{30}\text{H}_{46}\text{O}_4$

(Note: This represents the expected protonated molecule. Fragmentation patterns would be dependent on the specific MS technique used.)

Table 3: Infrared (IR) Spectroscopic Data of Lycernuic Acid A (Expected)

Wavenumber (cm ⁻¹)	Assignment
~3400 (broad)	O-H stretch (hydroxyl groups)
~2925	C-H stretch (aliphatic)
~1700	C=O stretch (carboxylic acid)
~1640	C=C stretch (alkene)
~1250	C-O stretch (carboxylic acid)

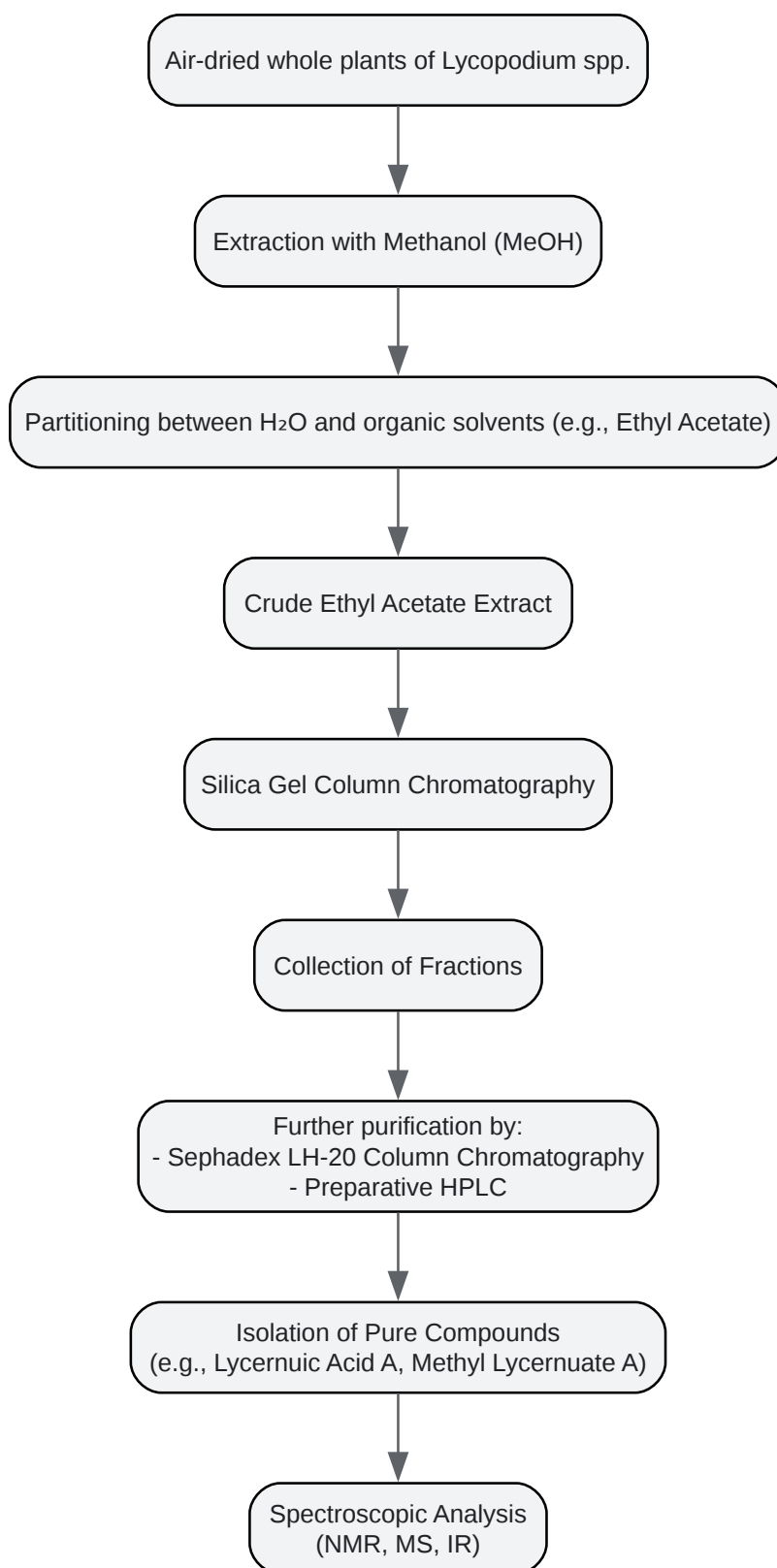
(Note: These are expected characteristic peaks based on the structure. Specific values would be obtained from experimental data.)

Experimental Protocols

The isolation and characterization of serratene triterpenoids from *Lycopodium* species generally follow a standard procedure in natural product chemistry.

Isolation of Serratene Triterpenoids from *Lycopodium* spp.

A general workflow for the isolation of compounds like Lycernuic acid A and **Methyl lycernuate A** is as follows:



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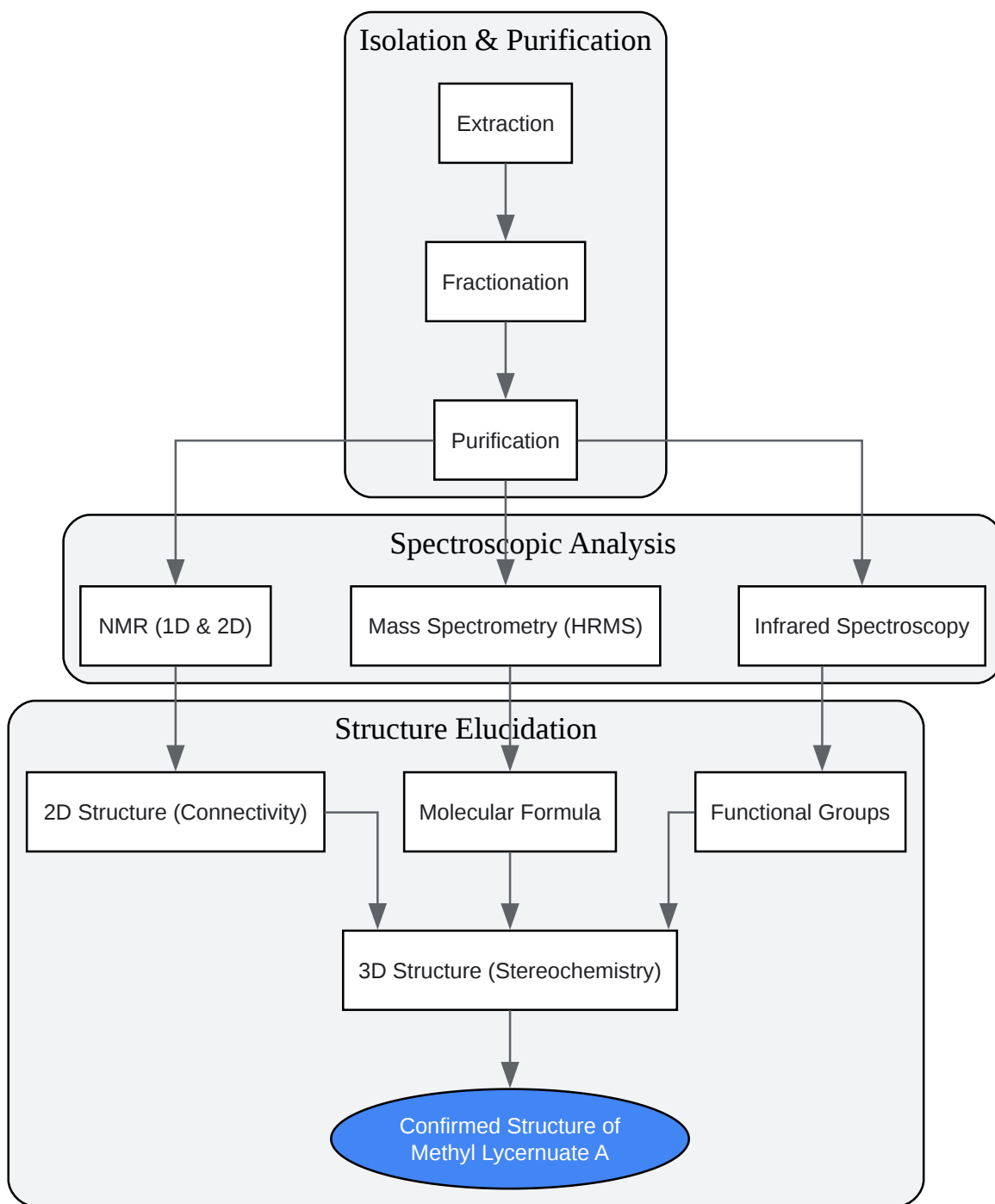
Caption: General workflow for the isolation of serratene triterpenoids.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectra are typically recorded on a high-field spectrometer (e.g., 400 or 600 MHz) using deuterated solvents such as chloroform-d (CDCl_3) or methanol-d₄ (CD_3OD). 2D NMR experiments, including COSY, HSQC, and HMBC, are essential for the complete structural elucidation and assignment of proton and carbon signals.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS), often with electrospray ionization (ESI), is used to determine the exact mass and molecular formula of the isolated compounds.
- Infrared (IR) Spectroscopy: IR spectra are usually obtained using a Fourier Transform Infrared (FTIR) spectrometer to identify the characteristic functional groups present in the molecule, such as hydroxyl, carbonyl, and carbon-carbon double bonds.

Signaling Pathways and Logical Relationships

The characterization of a natural product like **Methyl lycernuate A** follows a logical progression from isolation to structural confirmation.



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References

- 1. Triterpenoid from Lycopodium obscurum L - PubMed [pubmed.ncbi.nlm.nih.gov]
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